

Essential Safety and Operational Guide for Handling AICAR Phosphate

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Compound of Interest

Compound Name: AICAR phosphate

Cat. No.: B2847976

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of **AICAR Phosphate**.

This document provides crucial safety and logistical information for the laboratory use of AICAR (5-Aminoimidazole-4-carboxamide ribonucleoside) phosphate, an AMP-activated protein kinase (AMPK) activator. Adherence to these guidelines is essential for ensuring personnel safety and maintaining a compliant laboratory environment.

Immediate Safety and Handling Protocols

AICAR phosphate should be handled with care, treating it as a potentially hazardous substance. The toxicological properties are not fully characterized, and it is intended for research use only.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles are mandatory.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile).
- **Body Protection:** A lab coat must be worn.
- **Respiratory Protection:** For operations that may generate dust or aerosols, use a NIOSH-approved respirator or work within a certified chemical fume hood.

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.
- Ensure safety showers and eyewash stations are readily accessible.

Step-by-Step Operational Procedures

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **AICAR phosphate** in a tightly sealed container in a cool, dry, and well-ventilated area.
- Recommended long-term storage temperature is -20°C.

Preparation of Solutions:

- Handle the solid powder carefully to avoid generating dust.
- When preparing solutions, add the solvent to the **AICAR phosphate** slowly.
- For aqueous solutions, sonication may be required to achieve full dissolution.
- Aqueous solutions are not recommended for storage for more than one day.

General Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.

Emergency Procedures

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious. Seek immediate medical attention.

Spill Response: A minor spill of **AICAR phosphate** can be managed by trained laboratory personnel by following these steps:

- Evacuate and alert others in the immediate area.
- Ensure proper ventilation.
- Don the appropriate PPE as described above.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.
- Carefully sweep or scoop up the absorbed material into a labeled, sealable hazardous waste container.
- Clean the spill area with a suitable decontamination solution, and then wash with soap and water.
- Dispose of all contaminated materials as hazardous waste.

Disposal Plan

As a nucleoside analog, **AICAR phosphate** waste must be managed as hazardous chemical waste.

- Segregation:

- Solid Waste: Collect unused **AICAR phosphate** powder and any contaminated disposable labware (e.g., weigh boats, gloves, pipette tips) in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect solutions containing **AICAR phosphate** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless permitted by your institution's environmental health and safety (EHS) department.
- Labeling:
 - All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**AICAR phosphate**".
 - Include any other information required by your institution, such as the date and the name of the generating laboratory.
- Storage and Disposal:
 - Store waste containers in a designated, secure satellite accumulation area within the laboratory.
 - Contact your institution's EHS or hazardous waste management department to arrange for pickup and disposal in accordance with local, state, and federal regulations.

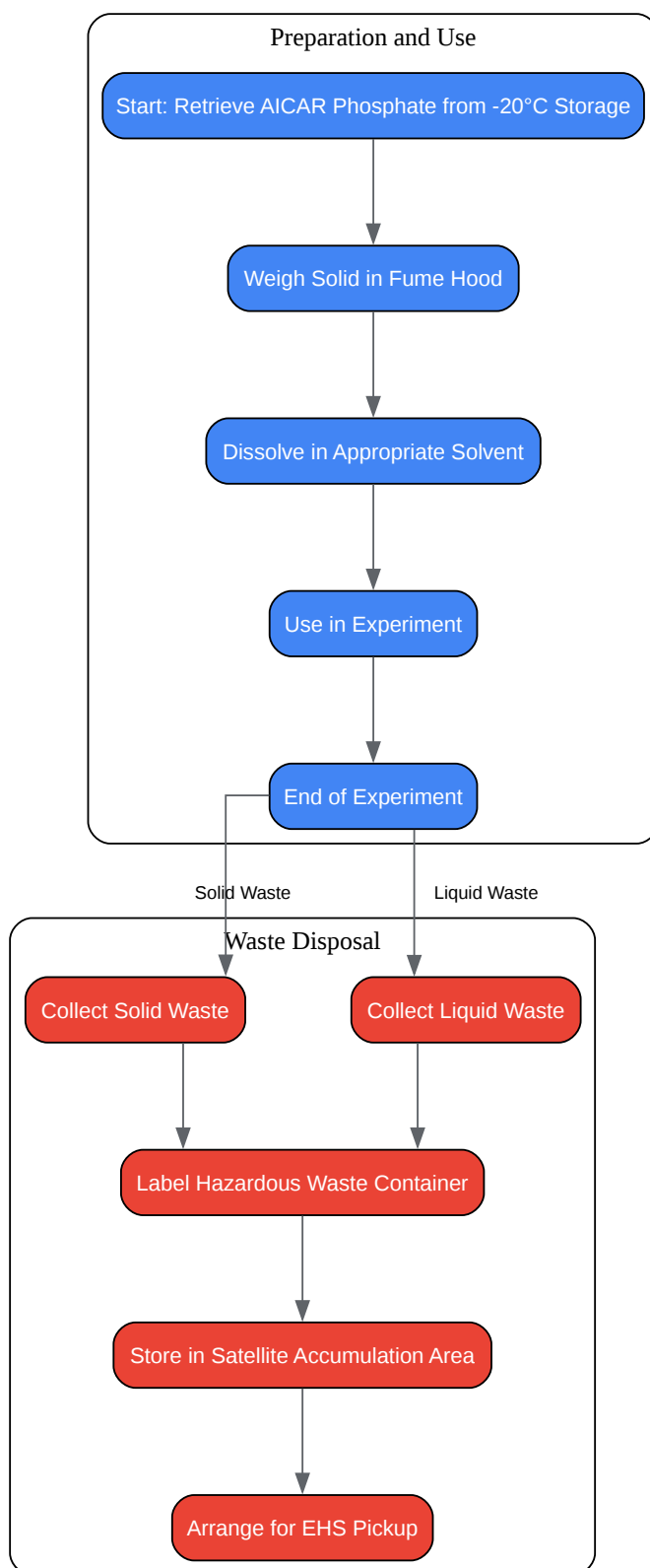
Quantitative Data Summary

The following table summarizes key quantitative data for **AICAR phosphate**.

Property	Value
Molecular Formula	C ₉ H ₁₅ N ₄ O ₈ P
Molecular Weight	338.21 g/mol
Appearance	Crystalline solid
Storage Temperature	-20°C
Solubility	DMSO: ~71-75 mg/mL Water: ~71-80 mg/mL Ethanol: Insoluble to ~1 mg/mL PBS (pH 7.2): ~2.5 mg/mL
Toxicity	Specific LD50 data is not readily available. Handle as a potentially hazardous compound. Has shown cytotoxic effects in certain cancer cell lines in vitro. [1] [2]

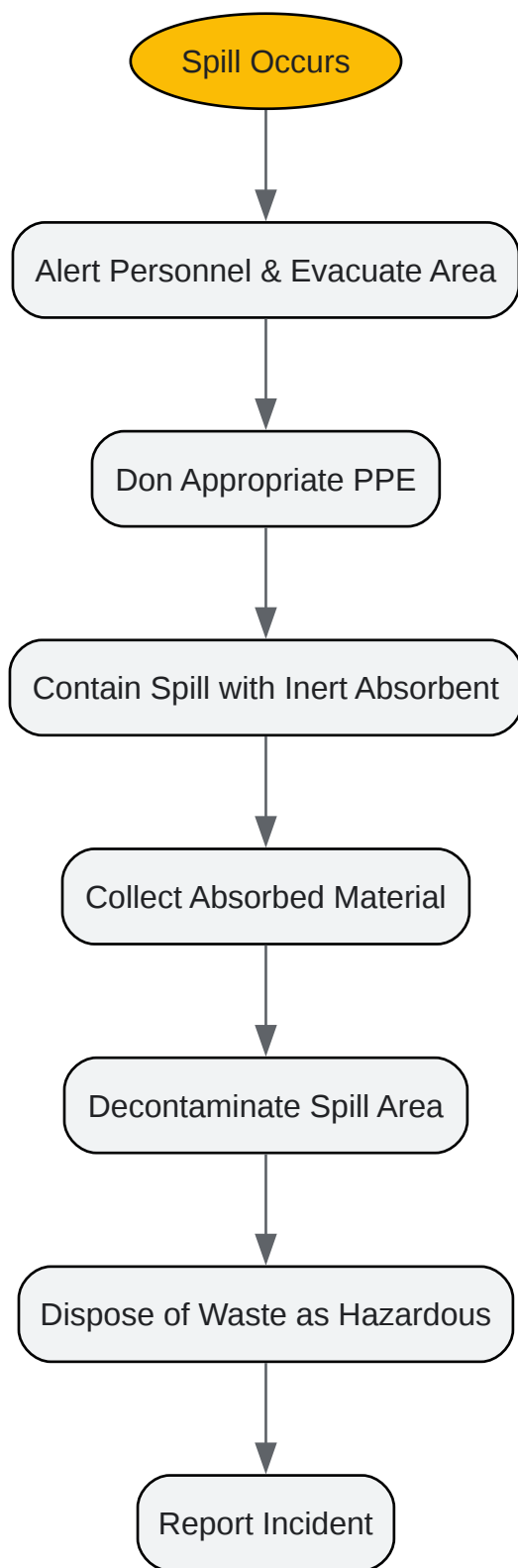
Visualized Experimental Workflows

To further clarify procedural logic, the following diagrams illustrate key workflows.



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Caption: Workflow for the preparation, use, and disposal of **AICAR phosphate**.



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Caption: Step-by-step workflow for responding to an **AICAR phosphate** spill.

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References

- 1. AICAr, a Widely Used AMPK Activator with Important AMPK-Independent Effects: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. AICAr suppresses cell proliferation by inducing NTP and dNTP pool imbalances in acute lymphoblastic leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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